

A Technical Guide to the Discovery, Origin, and Biological Activities of Robinetin

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Compound of Interest

Compound Name: *Robtein*

Cat. No.: *B016689*

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Note to the reader: The compound "**Robtein**" specified in the query could not be found in scientific literature and chemical databases. It is highly probable that this is a misspelling of Robinetin, a well-documented flavonoid. This document will provide a comprehensive technical guide on Robinetin.

Introduction to Robinetin

Robinetin (3,3',4',5',7-Pentahydroxyflavone) is a naturally occurring flavonol, a class of polyphenolic compounds widely distributed in the plant kingdom.[1][2][3] Its chemical structure consists of a flavonoid skeleton with hydroxyl groups at the 3, 5, 7, 3', and 4' positions.[1] The name "Robinetin" is derived from the genus Robinia, as it is a key chemical constituent of the black locust tree, Robinia pseudoacacia.[4] First documented in scientific literature in 1933, Robinetin has since garnered significant interest for its broad spectrum of biological activities and potential therapeutic applications.[1] It plays a role in plant physiology by contributing to oxidative stress defense and acting as a growth regulator.[4]

Natural Occurrence and Origin

Robinetin is predominantly found in plants belonging to the Fabaceae (legume) family.[1][2][3] It is also present in species from other families, including Boraginaceae, Asteraceae, and Moringaceae.[1]

Key botanical sources of Robinetin include:

- *Robinia pseudoacacia*(Black Locust): Found in the wood and bark, where it contributes to the tree's high resistance against pathogens like fungi and insects.[\[1\]](#)[\[4\]](#)
- *Millettia stuhlmannii*: Isolated from the heartwood of this African tree.[\[4\]](#)
- *Intsia bijuga*(Borneo Teak): Present in this species.[\[5\]](#)
- *Burkea africana*: Another documented source of the compound.[\[5\]](#)

The traditional medicinal uses of these plants, such as for treating infections, inflammation, and metabolic disorders, are often attributed in part to their Robinetin content.[\[1\]](#)[\[2\]](#)[\[3\]](#)

Physicochemical and Spectroscopic Data

The identification and quantification of Robinetin rely on various analytical techniques. High-Performance Liquid Chromatography (HPLC) is a primary method for its analysis.[\[1\]](#)

Property	Value	Reference
Molecular Formula	C ₁₅ H ₁₀ O ₇	[4]
Molar Mass	302.23 g/mol	[5]
CAS Number	490-31-3	[4] [5]
Synonyms	Norkanugin, 5-Hydroxyfisetin, 5-Deoxymyricetin	[1] [4] [5]

Table 1: Physicochemical Properties of Robinetin.

Analytical Method	Parameters and Results	Reference
HPLC-UV	λ_{max} : 254 and 364 nm	[1]
HPLC-MS/MS	m/z [M-H] ⁻ : 301, 273, 245, 229, 135, 91	[1]

Table 2: Spectroscopic Data for Robinetin Identification.

Experimental Protocols

Extraction of Robinetin from Plant Material

Several conventional methods are employed for extracting Robinetin from plant sources like the wood of *Robinia pseudoacacia*.^[1]

- Objective: To extract Robinetin and related flavonols from dried, powdered plant material.
- Methods:
 - Soxhlet Extraction: This continuous extraction method is highly efficient for obtaining Robinetin.^[1] The plant material is placed in a thimble, and a solvent (e.g., acetone, methanol, or ethanol, often with 10% water v/v) is heated, vaporized, condensed, and allowed to percolate through the sample.^[1]
 - Ultrasonic Extraction: This method uses high-frequency sound waves to disrupt plant cell walls, enhancing solvent penetration and extraction efficiency.
 - Maceration with Stirring: The plant material is soaked in a solvent and continuously stirred for an extended period to allow the diffusion of compounds into the solvent.^[1]
- Solvents: Acetone, methanol, and ethanol, typically in a 9:1 ratio with water, are effective solvents for extraction.^[1]

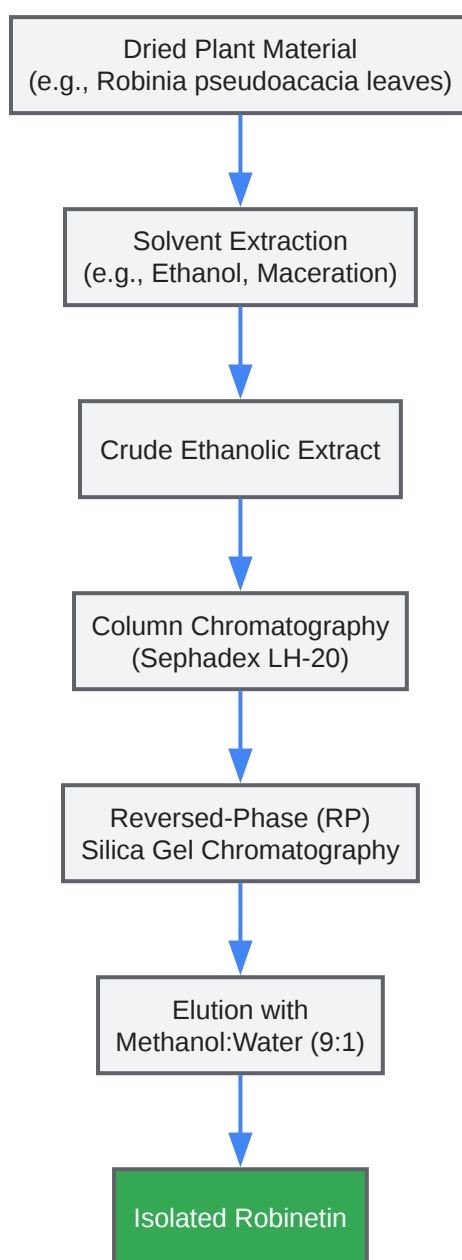
Isolation and Purification Protocol

Column chromatography is a fundamental technique for isolating Robinetin from crude plant extracts.^[1]

- Objective: To purify Robinetin from a crude ethanolic extract of *Robinia pseudoacacia* leaves.
- Procedure:
 - Initial Extraction: The plant material is extracted with ethanol.
 - Sephadex LH-20 Chromatography: The crude extract is first passed through a Sephadex LH-20 column for initial purification.^[1]

- Reversed-Phase (RP) Silica Gel Chromatography: Further separation is achieved using RP silica gel columns.[1]
- Elution: A methanol-water solvent system (e.g., 9:1) is used to elute the compounds from the column.[1]
- Final Purification: A final chromatographic step, such as on a Lobar column with the same solvent system, can be used to achieve highly pure Robinetin.[1]

General Workflow for Robinetin Isolation



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Caption: Generalized workflow for the isolation of Robinetin.

Biological Activities and Quantitative Data

Robinetin exhibits a wide range of pharmacological effects, as demonstrated in numerous in vitro, in vivo, and in silico studies.^[1] These activities include antiviral, antibacterial, antiparasitic, antioxidant, and enzyme-inhibitory effects.^{[1][2][3]}

Activity	Assay/Model	Result	Reference
Antiviral	Inhibition of HIV-1 Integrase	Dose-dependent inhibition (0.1-10 μ M)	[1][6]
Antibacterial	Minimum Inhibitory Concentration (MIC) vs. <i>Proteus vulgaris</i>	100 μ g/mL	[1]
	Minimum Inhibitory Concentration (MIC) vs. <i>Staphylococcus aureus</i>	100 μ g/mL	[1]
Antiparasitic	<i>Leishmania donovani</i>	IC ₅₀ : 5.9 μ g/mL	[1]
	<i>Trypanosoma brucei rhodesiense</i>	IC ₅₀ : 5.3 μ g/mL	[1]
Anti-mutagenic	Reduction of mutagenicity by tert-butyl hydroperoxide (BHP) in <i>Salmonella typhimurium</i> TA102	Effective reduction	[1]
Antioxidant	Superoxide scavenging activity	Comparable to known scavengers like rutin and luteolin	[1]
	Inhibition of lipid peroxidation (egg yolk phosphatidylcholine)	High efficiency	[6][7]
Enzyme Inhibition	Inhibition of Acetylcholinesterase	Documented inhibitory activity	[1][2]

Table 3: Summary of Robinetin's Biological Activities with Quantitative Data.

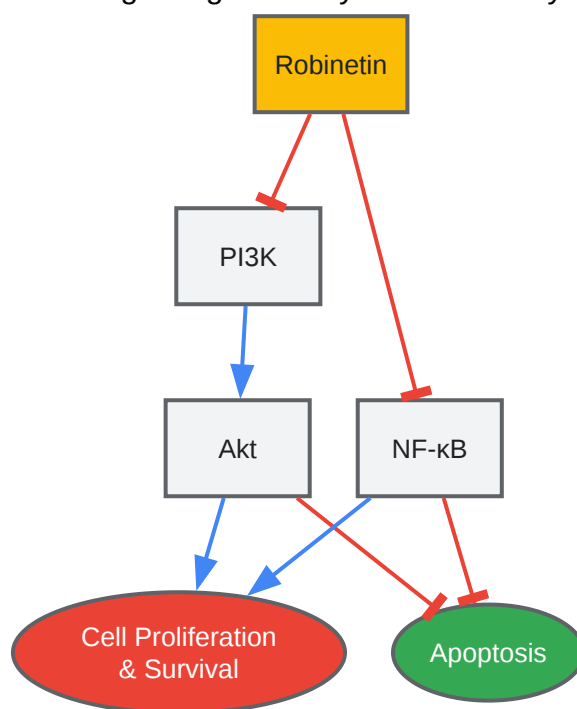
Mechanism of Action and Signaling Pathways

Like many flavonoids, Robinetin exerts its biological effects by modulating various cellular signaling pathways. Its antioxidant activity is attributed to its ability to donate electrons to neutralize free radicals, a process that is energetically favorable through the Hydrogen Atom Transfer (HAT) mechanism.[1] The anticancer properties of related flavonoids are often linked to the regulation of key signaling pathways that control cell proliferation, apoptosis (programmed cell death), and inflammation.

While specific pathways for Robinetin are still under detailed investigation, the mechanisms are expected to overlap with those of other well-studied flavonoids like apigenin and rutin.[8][9] These pathways include:

- **PI3K/Akt/mTOR Pathway:** A crucial pathway in regulating cell survival and proliferation. Flavonoids can inhibit this pathway, leading to decreased cancer cell growth.[9]
- **NF- κ B Pathway:** A key regulator of inflammation and cell survival. Inhibition of NF- κ B by flavonoids can reduce inflammation and induce apoptosis in cancer cells.[8]
- **MAPK Pathways (ERK, JNK, p38):** These pathways are involved in cellular responses to stress, and their modulation by flavonoids can lead to cell cycle arrest and apoptosis.[9]

Hypothesized Signaling Pathway Modulation by Robinetin



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